

Application Notes and Protocols for Preclinical Studies of BOF-4272

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For Researchers, Scientists, and Drug Development Professionals

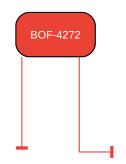
Introduction

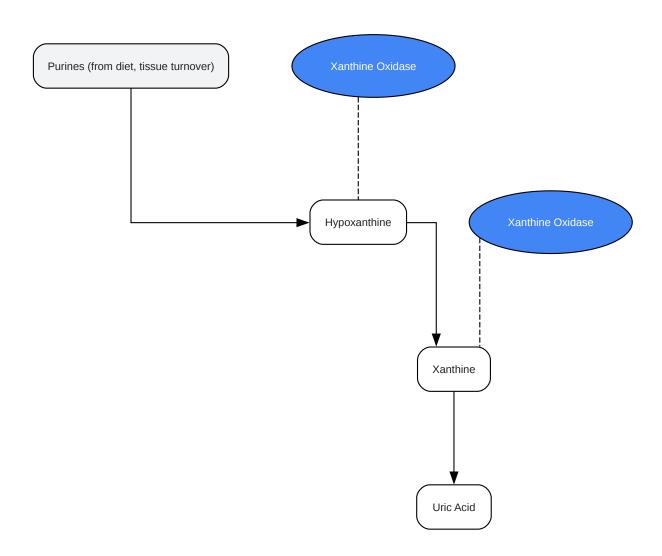
BOF-4272, also known as (+/-)-8-(3-methoxy-4-phenylsulfinylphenyl)pyrazolo[1,5-a]-1,3,5-triazine-4(1H)-one, is an experimental small molecule inhibitor of xanthine oxidase/dehydrogenase. By blocking this key enzyme in the purine catabolism pathway, **BOF-4272** effectively reduces the production of uric acid. This mechanism of action makes it a candidate for the treatment of hyperuricemia and related conditions such as gout. These application notes provide detailed protocols for the preclinical evaluation of **BOF-4272**, covering its pharmacodynamic effects, pharmacokinetic profile, and a framework for toxicological assessment.

Mechanism of Action: Inhibition of Xanthine Oxidase

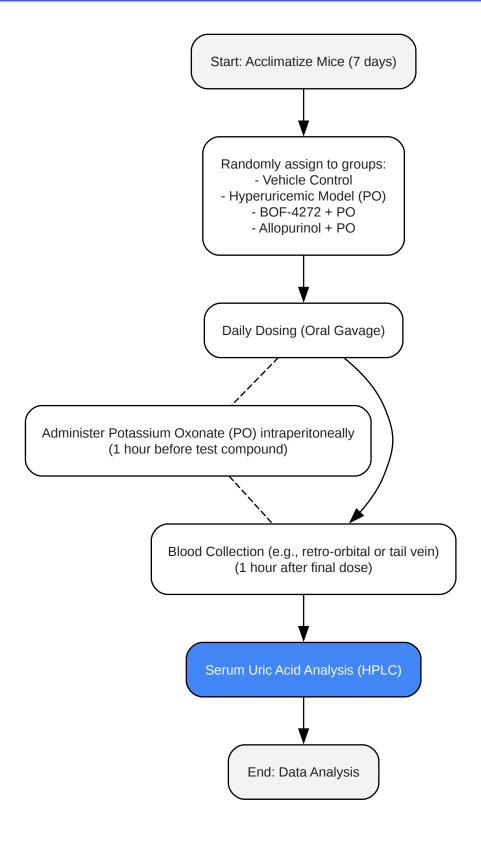
BOF-4272 exerts its pharmacological effect by inhibiting xanthine oxidase, the enzyme responsible for the final two steps in the metabolic pathway that converts purines to uric acid. Specifically, it blocks the conversion of hypoxanthine to xanthine and xanthine to uric acid.



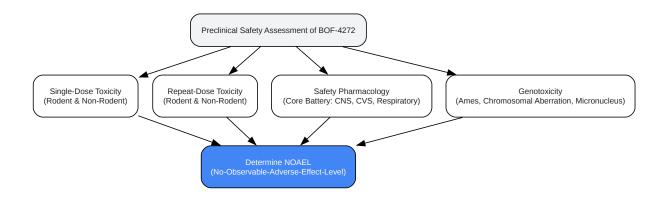












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